

Technical Safety & Handling Guide: 6-Chloro-2-benzoxazolinone (CAS: 19932-84-4)

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Compound of Interest

Compound Name: 6-Chloro-2-ethylbenzoxazole

CAS No.: 1027019-12-0

Cat. No.: B2510140

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Analysis of Structural Analogs and Safety Protocols for Benzoxazole Scaffolds

Executive Summary & Identification Alert

CRITICAL IDENTIFICATION NOTE: A discrepancy exists between the chemical name provided in the topic ("**6-Chloro-2-ethylbenzoxazole**") and the CAS number provided (19932-84-4).

- CAS 19932-84-4 corresponds to 6-Chloro-2-benzoxazolinone (also known as 6-Chloro-2-hydroxybenzoxazole or 6-Chloro-2(3H)-benzoxazolone).
- **6-Chloro-2-ethylbenzoxazole** is a distinct structural analog with an ethyl group at the C2 position rather than a carbonyl/hydroxyl.

Decision Protocol: As the CAS number is the primary unique identifier for Safety Data Sheets (SDS), this guide analyzes CAS 19932-84-4. However, due to the structural similarity (benzoxazole core), the safety protocols described herein are largely transferable to the 2-ethyl derivative, with specific caveats noted for volatility and reactivity.

Chemical Identity Table

Property	Detail
CAS Number	19932-84-4
Preferred Name	6-Chloro-2-benzoxazolinone
Synonyms	6-Chloro-2(3H)-benzoxazolone; 6-Chlorobenzo[d]oxazol-2(3H)-one
Molecular Formula	C ₇ H ₄ ClNO ₂
Molecular Weight	169.56 g/mol
Structure	Bicyclic heterocycle (Benzene fused to oxazole ring with C2 ketone)
Physical State	Solid (Crystalline powder)
Melting Point	193.0 – 197.0 °C (Lit.)

GHS Hazard Analysis & Toxicology (E-E-A-T)

As an Application Scientist, I interpret the GHS codes not just as labels, but as indicators of chemical reactivity and biological interaction. Benzoxazolinones are "privileged scaffolds" in medicinal chemistry, often bioisosteres for muscle relaxants (e.g., Chlorzoxazone). This biological activity implies inherent toxicity.

Hazard Classification (GHS)

Based on structural analogs and supplier data for CAS 19932-84-4:

- Acute Toxicity, Oral (Category 4): H302 - Harmful if swallowed.[1]
- Skin Corrosion/Irritation (Category 2): H315 - Causes skin irritation.[2]
- Serious Eye Damage/Irritation (Category 2A): H319 - Causes serious eye irritation.[1][2]
- STOT - Single Exposure (Category 3): H335 - May cause respiratory irritation.[2][3][4]

Toxicological Mechanism & Causality

- Irritation (H315/H319): The benzoxazolinone core is weakly acidic (pKa ~9). Upon contact with mucous membranes, it can act as a proton donor, disrupting local pH balance and causing protein denaturation in sensitive tissues (eyes/lungs).
- Acute Toxicity (H302): The 6-chloro substituent increases lipophilicity (LogP ~1.8–2.0), enhancing bioavailability. Once ingested, these compounds can modulate ion channels (specifically calcium-activated potassium channels), which is the mechanism of action for related muscle relaxants. Overexposure leads to CNS depression.

Risk Management & Engineering Controls

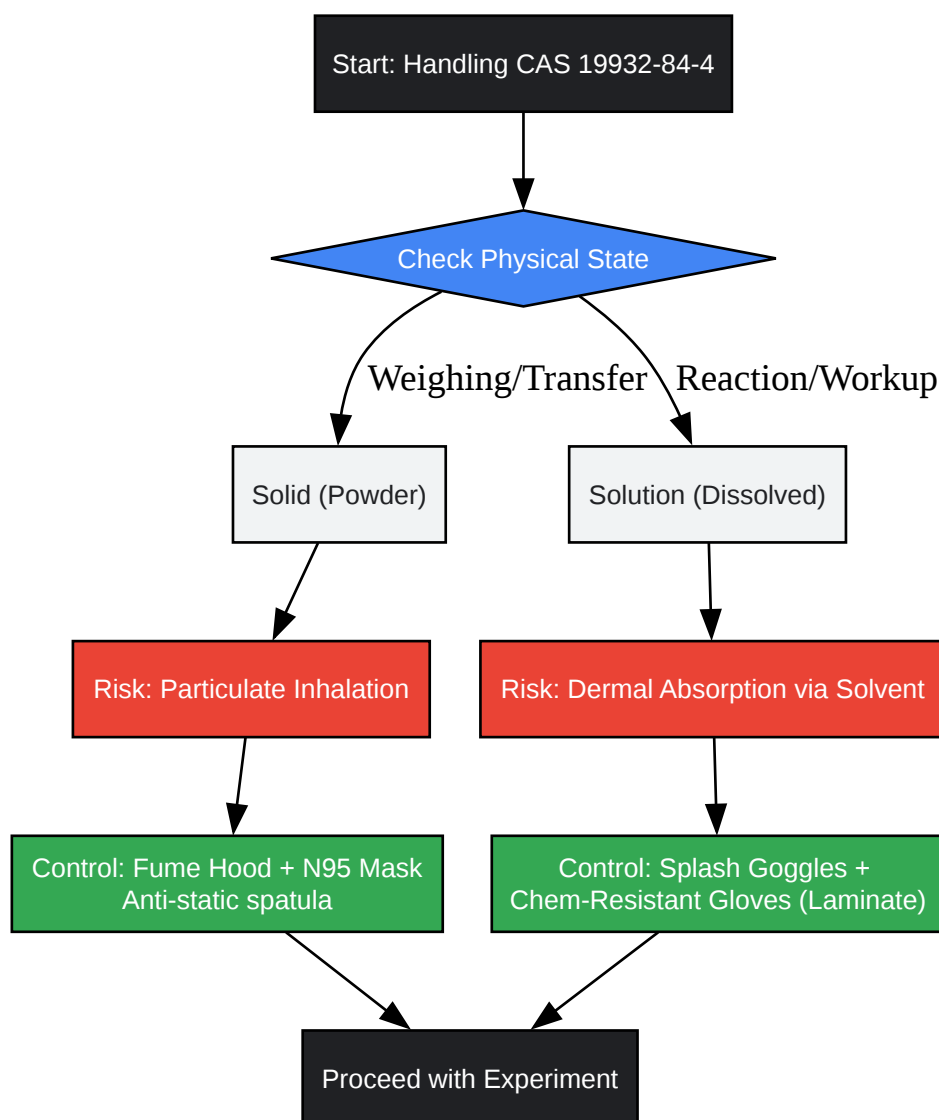
Effective safety is not about eliminating hazards but managing exposure. The following workflow utilizes the "Hierarchy of Controls" applied specifically to this solid intermediate.

PPE Selection Protocol[4][7]

- Hand Protection: Nitrile rubber (0.11 mm minimum) is sufficient for incidental contact with the solid. For solution-phase handling (e.g., in DMF or DMSO), use Silver Shield/4H laminates, as polar aprotic solvents permeate nitrile rapidly, carrying the solute with them.
- Respiratory Protection: Due to the high melting point (>190°C), vapor pressure is negligible at room temperature. However, as a fine powder, dust inhalation is the primary risk. A P95 or N95 particulate respirator is mandatory during weighing or transfer outside a fume hood.

Visualization: Risk Assessment Logic

The following diagram illustrates the decision matrix for handling CAS 19932-84-4.



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Caption: Decision logic for Personal Protective Equipment (PPE) selection based on the physical state of the benzoxazolinone derivative.

Experimental Workflow: N-Alkylation Protocol

To demonstrate the "Application Scientist" perspective, we provide a standard protocol for utilizing this intermediate. CAS 19932-84-4 is frequently used as a nucleophile in N-alkylation reactions to generate bioactive derivatives.

Objective: N-alkylation of 6-Chloro-2-benzoxazolinone. Safety Criticality: This reaction involves base-mediated deprotonation, generating a reactive anion.

Step-by-Step Methodology

- Setup: In a flame-dried Round Bottom Flask (RBF) equipped with a magnetic stir bar, dissolve 1.0 eq of CAS 19932-84-4 in anhydrous DMF (Dimethylformamide).
 - Why: DMF is required to solubilize the polar benzoxazolinone and stabilize the intermediate anion.
- Deprotonation: Cool to 0°C. Add 1.2 eq of Potassium Carbonate (K₂CO₃) or Sodium Hydride (NaH) carefully.
 - Caution: If using NaH, H₂ gas is evolved. Ensure venting.
- Addition: Dropwise add 1.1 eq of Alkyl Halide (e.g., Ethyl Iodide).
- Reaction: Allow to warm to Room Temperature (RT) and stir for 4–12 hours. Monitor via TLC (Hexane/EtOAc).
- Quench: Pour mixture into ice-water. The product often precipitates.
- Isolation: Filter the solid or extract with Ethyl Acetate.

Visualization: Synthesis Safety Workflow



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Caption: Operational workflow for the N-alkylation of 6-chloro-2-benzoxazolinone, highlighting critical control points.

Emergency Response Protocols

In the event of exposure, immediate action mitigates long-term damage. These protocols are self-validating based on the chemical properties defined in Section 1.

Scenario	Immediate Action	Scientific Rationale
Eye Contact	Rinse with water for 15 minutes lifting eyelids.[2][4][5]	The compound is a solid irritant; mechanical flushing is required to remove particles before they dissolve and alter ocular pH.
Skin Contact	Wash with soap and water.[1][4][5][6] Do not use ethanol.	Ethanol acts as a permeation enhancer, potentially driving the lipophilic chloro-compound deeper into the dermis. Soap emulsifies the compound safely.
Inhalation	Move to fresh air.[1][3][4][5][6] If breathing is difficult, oxygen. [7]	Respiratory irritation (H335) causes bronchoconstriction. Fresh air reduces partial pressure of the irritant in the lungs.
Spill Cleanup	Dry Sweep or Vacuum (HEPA). Do not wet sweep.	Wetting the powder creates a slippery, contaminated sludge that is harder to contain. Dry removal minimizes surface area contact.[8]

References

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- European Chemicals Agency (ECHA). C&L Inventory: 6-chloro-2-benzoxazolinone.[9][10] Retrieved from [\[Link\]](#)

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